

Application Notes and Protocols for SHP836 In Vitro Assay

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SHP836

Cat. No.: B15578406

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Introduction

SHP836 is an allosteric inhibitor of Src homology region 2 domain-containing phosphatase 2 (SHP2), a non-receptor protein tyrosine phosphatase that plays a critical role in cell signaling and is a key regulator of the Ras/Raf/ERK and PI3K/Akt pathways.[1][2][3] Aberrant SHP2 activity is implicated in the pathogenesis of various cancers, making it a compelling target for therapeutic intervention. **SHP836** stabilizes the inactive conformation of SHP2, preventing its catalytic activity.[1][4] This document provides detailed protocols for in vitro assays to characterize the inhibitory activity of **SHP836** and similar compounds.

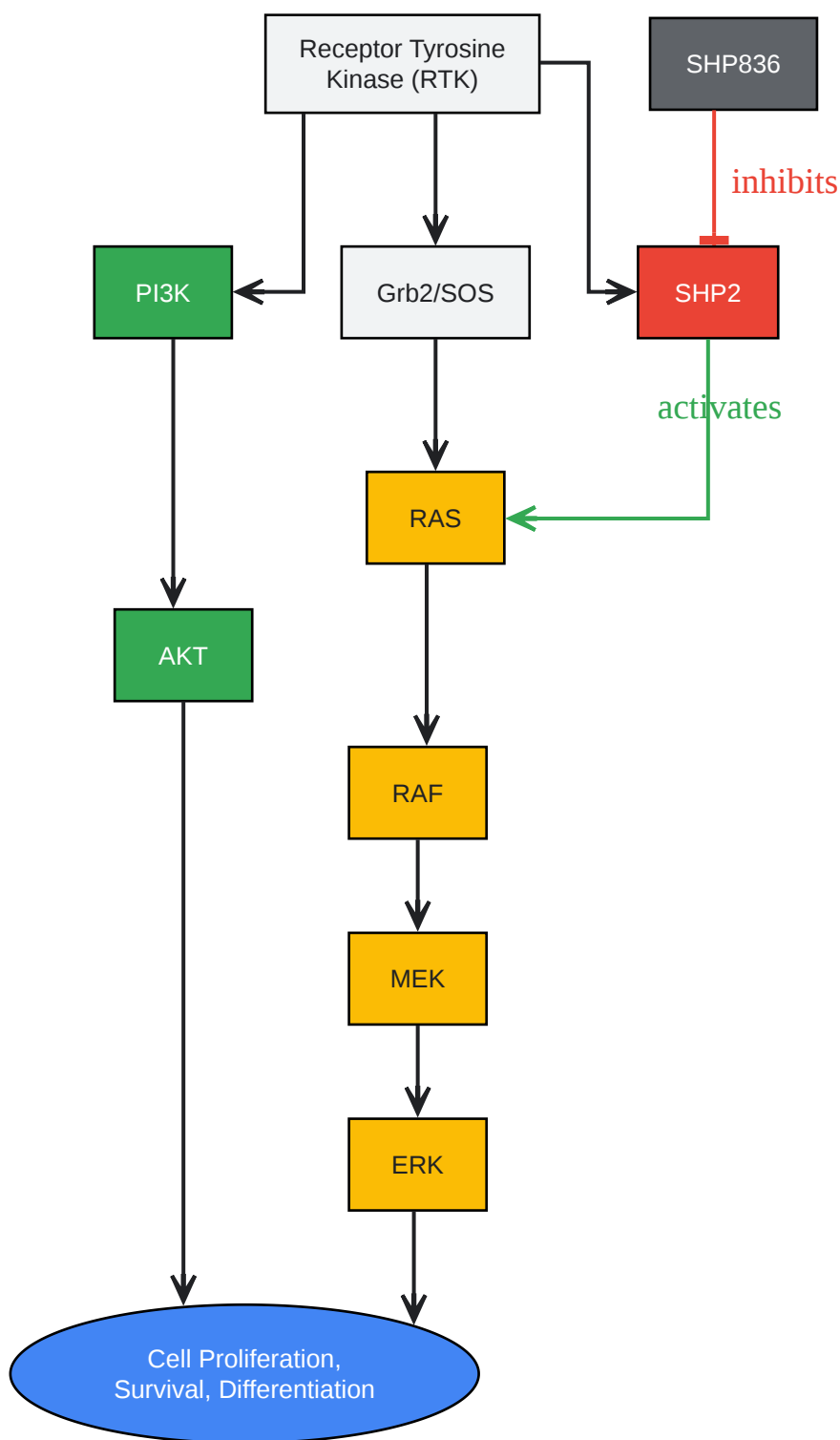
Quantitative Data Summary

The following table summarizes the reported in vitro potency of **SHP836** against SHP2.

Compound	Assay Type	Target	IC50	Reference
SHP836	Biochemical Assay	Full-length SHP2	12 μ M	[4]
SHP836	Enzymatic Phosphatase Assay	SHP2-WT	5 μ M	[5]

Signaling Pathway

SHP2 is a crucial downstream mediator for multiple receptor tyrosine kinases (RTKs). Upon growth factor binding, autophosphorylated RTKs recruit SHP2, leading to its activation. Activated SHP2 then dephosphorylates downstream targets, ultimately leading to the activation of the RAS/RAF/MEK/ERK and PI3K/AKT signaling cascades, which promote cell proliferation, survival, and differentiation.



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Caption: SHP2 Signaling Pathway and Inhibition by **SHP836**.

Experimental Protocols

Biochemical SHP2 Phosphatase Activity Assay (Fluorescence-based)

This protocol describes a common in vitro method to determine the enzymatic activity of SHP2 and the inhibitory potential of compounds like **SHP836** using a fluorogenic substrate.

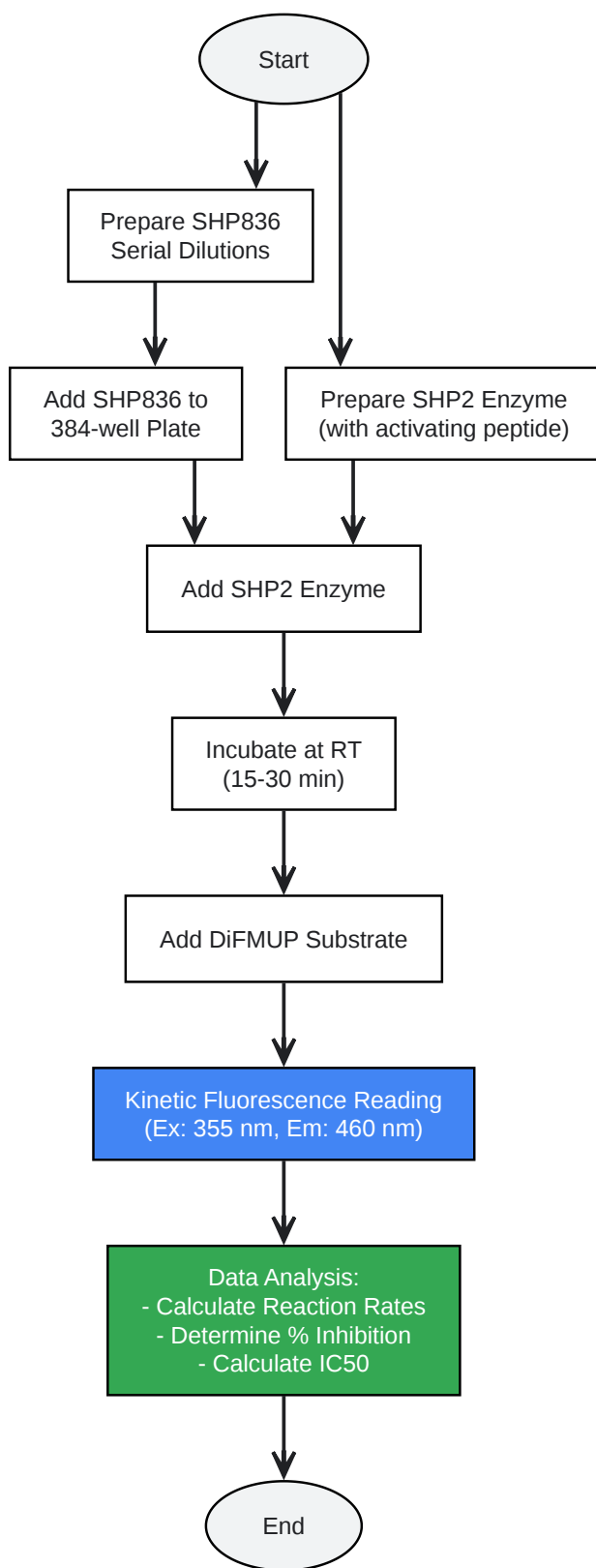
Materials:

- Recombinant full-length SHP2 protein
- SHP2 inhibitor (e.g., **SHP836**)
- Assay Buffer: 50 mM HEPES (pH 7.2), 100 mM NaCl, 1 mM EDTA, 0.05% Brij-35
- Substrate: 6,8-Difluoro-4-Methylumbelliferyl Phosphate (DiFMUP)
- Activating peptide (e.g., dually phosphorylated IRS-1 peptide)
- 384-well black microplates
- Fluorescence plate reader (Excitation: 355 nm, Emission: 460 nm)

Procedure:

- Compound Preparation: Prepare a serial dilution of **SHP836** in DMSO. Further dilute the compounds in Assay Buffer to the desired final concentrations.
- Enzyme Preparation: Dilute the recombinant SHP2 protein in Assay Buffer to the desired concentration. To activate wild-type SHP2, pre-incubate it with the activating peptide.
- Assay Reaction: a. Add 5 µL of the diluted **SHP836** solution to the wells of a 384-well plate. b. Add 10 µL of the SHP2 enzyme solution to each well. c. Incubate the plate at room temperature for 15-30 minutes to allow for compound binding. d. Initiate the reaction by adding 5 µL of the DiFMUP substrate solution.
- Data Acquisition: Immediately measure the fluorescence intensity in kinetic mode for 15-30 minutes at room temperature using a fluorescence plate reader.

- Data Analysis: a. Determine the reaction rate (slope of the linear portion of the kinetic read).
b. Calculate the percent inhibition for each **SHP836** concentration relative to the DMSO control. c. Plot the percent inhibition against the logarithm of the **SHP836** concentration and fit the data to a four-parameter logistic equation to determine the IC₅₀ value.



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Caption: Workflow for the SHP2 Biochemical Inhibition Assay.

Cellular Thermal Shift Assay (CETSA) for Target Engagement

This protocol is designed to verify that an inhibitor binds to its intended target within a cellular context by measuring changes in the thermal stability of the target protein.

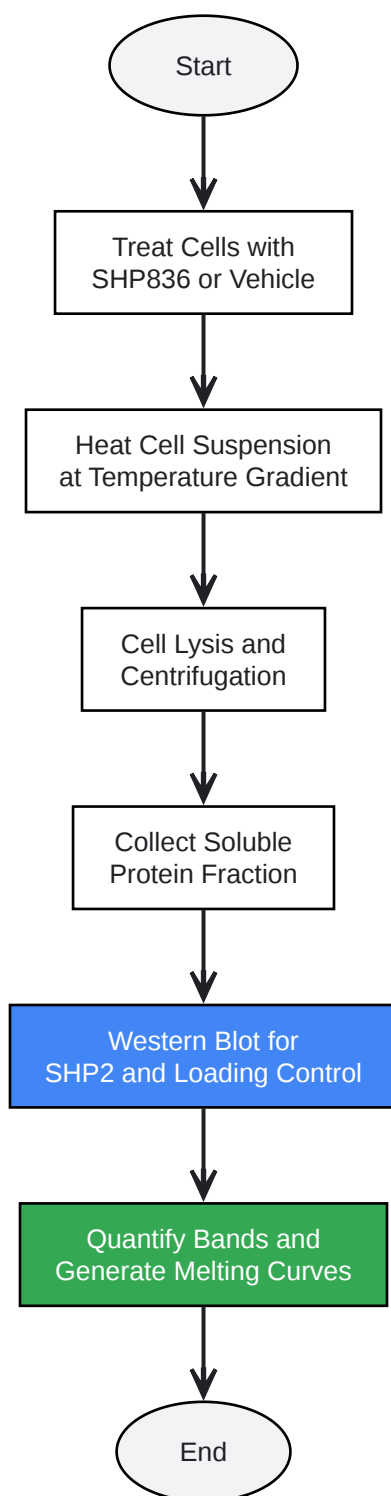
Materials:

- HEK293T cells
- Cell culture medium and reagents
- SHP2 inhibitor (e.g., **SHP836**)
- Phosphate-Buffered Saline (PBS)
- Lysis Buffer
- Antibodies against SHP2 and a loading control (e.g., GAPDH)
- SDS-PAGE and Western blotting reagents and equipment
- Thermocycler

Procedure:

- Cell Treatment: a. Culture HEK293T cells to ~80% confluency. b. Treat cells with various concentrations of **SHP836** or a vehicle control (DMSO) for a specified time (e.g., 1-2 hours).
- Heating Step: a. Harvest the cells and resuspend them in PBS. b. Aliquot the cell suspension into PCR tubes. c. Heat the tubes at a range of temperatures in a thermocycler for 3 minutes to denature proteins. d. Cool the tubes at room temperature for 3 minutes.
- Cell Lysis and Protein Quantification: a. Lyse the cells by freeze-thaw cycles or by adding Lysis Buffer. b. Centrifuge the lysates to pellet the aggregated, denatured proteins. c. Collect the supernatant containing the soluble proteins. d. Determine the protein concentration of the soluble fraction.

- Western Blot Analysis: a. Separate the soluble proteins by SDS-PAGE. b. Transfer the proteins to a PVDF membrane. c. Probe the membrane with primary antibodies against SHP2 and a loading control. d. Incubate with the appropriate secondary antibodies. e. Visualize the protein bands using a chemiluminescence detection system.
- Data Analysis: a. Quantify the band intensities for SHP2 and the loading control. b. Normalize the SHP2 band intensity to the loading control. c. Plot the normalized SHP2 intensity against the temperature for each **SHP836** concentration to generate melting curves. d. The shift in the melting temperature (T_m) indicates target engagement by the inhibitor.



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